

N-Nitroso-Cinacalcet: An In-depth Technical Guide on Solubility and Stability

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-nitroso-cinacalcet*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of **N-nitroso-cinacalcet**, a nitrosamine drug substance-related impurity (NDSRI) of Cinacalcet. The focus is on its solubility and stability, critical parameters for risk assessment, and the development of control strategies in pharmaceutical products.

Introduction

N-nitroso-cinacalcet is a genotoxic and potentially carcinogenic impurity that can form from the secondary amine moiety of Cinacalcet, a calcimimetic agent.^[1] Its formation can occur during the synthesis, formulation, or storage of the drug product, particularly in the presence of nitrosating agents like nitrite impurities under acidic conditions.^{[2][3]} Due to its potential health risks, regulatory agencies such as the U.S. Food and Drug Administration (FDA) have set stringent acceptable intake (AI) limits for this impurity, currently at 400 ng/day.^{[2][4]} Understanding the physicochemical properties of **N-nitroso-cinacalcet**, especially its solubility and stability, is paramount for controlling its levels in pharmaceutical preparations.

Physicochemical Properties

N-nitroso-cinacalcet is identified by the chemical name (R)-N-(1-(naphthalen-1-yl)ethyl)-N-(3-(3-(trifluoromethyl)phenyl)propyl)nitrous amide.[5] Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₂₁ F ₃ N ₂ O	[6]
Molecular Weight	386.4 g/mol	[6]
Appearance	Brown Oil / Pale yellow oil	[7][8]
CAS Number	3036581-83-3	[2]

Solubility Profile

Precise quantitative solubility data for **N-nitroso-cinacalcet** in a wide range of solvents is not extensively available in public literature. However, qualitative data from various sources provide a good indication of its solubility characteristics.

Qualitative Solubility Data

The known solubility of **N-nitroso-cinacalcet** is summarized in the following table. This information is crucial for selecting appropriate solvents for analytical method development and for understanding its behavior in different formulation matrices.

Solvent	Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	Soluble	[7]
Methanol	Soluble	[7]
Acetonitrile	Soluble	[9]

Experimental Protocol: Solubility Determination

The following is a generalized protocol for determining the quantitative solubility of **N-nitroso-cinacalcet**. This method is based on the equilibrium shake-flask method, a standard approach for solubility assessment in the pharmaceutical industry.

Objective: To determine the equilibrium solubility of **N-nitroso-cinacalcet** in various solvents (e.g., water, buffered solutions at different pH levels, organic solvents) at a controlled temperature.

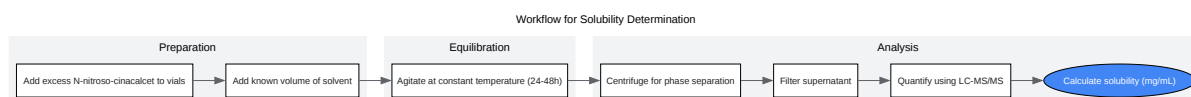
Materials:

- **N-nitroso-cinacalcet** reference standard
- Selected solvents (e.g., Purified Water, 0.1 N HCl, Phosphate buffer pH 7.4, Methanol, Acetonitrile, Ethanol)
- Calibrated analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Validated analytical method for quantification (e.g., HPLC-UV or LC-MS/MS)
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)

Methodology:

- Preparation: Add an excess amount of **N-nitroso-cinacalcet** to a series of vials, ensuring a solid phase remains to achieve saturation.
- Solvent Addition: Add a known volume of each pre-equilibrated solvent to the respective vials.
- Equilibration: Tightly cap the vials and place them in a shaker set at a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand at the same temperature to let the undissolved solid settle. Centrifuge the vials to further facilitate the separation of the solid and liquid phases.

- **Sample Collection and Dilution:** Carefully withdraw an aliquot of the clear supernatant from each vial. Immediately filter the aliquot using a syringe filter to remove any remaining solid particles. Dilute the filtrate with a suitable solvent to a concentration within the calibrated range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated analytical method to determine the concentration of **N-nitroso-cinacalcet**.
- **Calculation:** Calculate the solubility in mg/mL or mol/L based on the measured concentration and the dilution factor.



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Caption: Workflow for determining the equilibrium solubility of **N-nitroso-cinacalcet**.

Stability Profile

The stability of **N-nitroso-cinacalcet** is a critical concern, as its formation is a degradation pathway for the parent drug, Cinacalcet. The conditions that favor its formation are indicative of its potential instability once formed, especially under certain stress conditions.

Factors Influencing Stability

- **pH:** The formation of nitrosamines is highly pH-dependent, with acidic conditions (pH 3-5) being particularly favorable.^[10] Conversely, neutral to basic conditions (pH > 7) are generally considered to be of lower risk for nitrosamine formation.^[10] It is inferred that the stability of **N-nitroso-cinacalcet** itself may also be pH-dependent. Studies on other nitrosamines have shown rapid degradation at pH values between 6 and 8.^[11]

- **Presence of Nitrosating Agents:** The continued presence of nitrosating agents (e.g., residual nitrites) could potentially lead to further reactions or degradation.
- **Storage Conditions:** Factors such as high humidity and elevated temperatures during storage can facilitate the nitrosation reactions that lead to the formation of **N-nitroso-cinacalcet**.^[4]
- **Light Exposure:** While specific photostability data for **N-nitroso-cinacalcet** is not available, forced degradation studies on the parent drug, Cinacalcet, often include photolytic stress as a standard condition.^{[1][12]}

Experimental Protocol: Forced Degradation Study

The following is a generalized protocol for conducting a forced degradation study on **N-nitroso-cinacalcet**. This is essential for developing a stability-indicating analytical method and for understanding its degradation pathways.

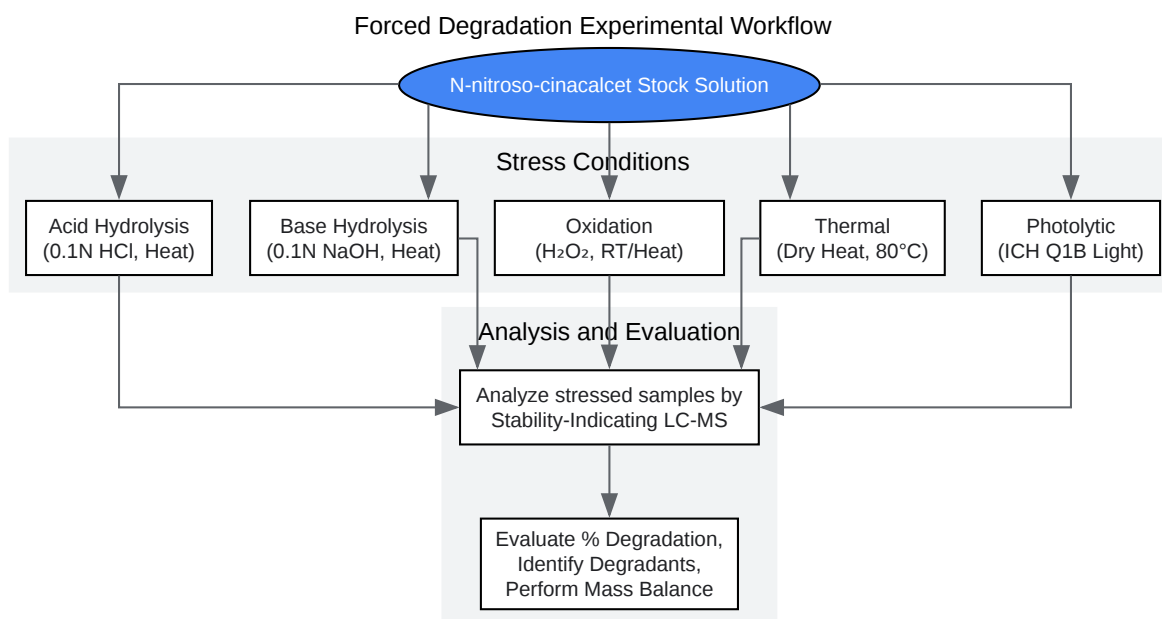
Objective: To investigate the degradation of **N-nitroso-cinacalcet** under various stress conditions (acidic, basic, oxidative, thermal, and photolytic) as recommended by ICH guidelines.

Materials:

- **N-nitroso-cinacalcet** reference standard
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- High-purity solvents (Methanol, Acetonitrile, Water)
- Calibrated oven and photostability chamber
- Validated stability-indicating HPLC or UPLC method with a mass detector (LC-MS)

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **N-nitroso-cinacalcet** in a suitable solvent (e.g., Methanol or Acetonitrile).
- Acid Hydrolysis: Treat the stock solution with 0.1 N HCl and heat at a controlled temperature (e.g., 60-80 °C) for a specified time. Neutralize the solution before analysis.
- Base Hydrolysis: Treat the stock solution with 0.1 N NaOH and heat at a controlled temperature for a specified time. Neutralize the solution before analysis.
- Oxidative Degradation: Treat the stock solution with a solution of hydrogen peroxide (e.g., 3-30% H₂O₂) at room temperature or with gentle heating.
- Thermal Degradation: Expose a solid sample and a solution of **N-nitroso-cinacalcet** to dry heat in a calibrated oven (e.g., 80 °C).
- Photolytic Degradation: Expose a solid sample and a solution of **N-nitroso-cinacalcet** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.
- Sample Analysis: At appropriate time points, withdraw samples from each stress condition. Analyze the samples using a validated stability-indicating LC-MS method.
- Data Evaluation:
 - Determine the percentage degradation of **N-nitroso-cinacalcet**.
 - Identify and characterize any significant degradation products using mass spectrometry data.
 - Perform a mass balance calculation to account for the parent compound and its degradation products.



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Caption: Workflow for conducting forced degradation studies on **N-nitroso-cinacalcet**.

Analytical Methodologies for Quantification

The quantification of **N-nitroso-cinacalcet** at trace levels requires highly sensitive and specific analytical methods due to the low acceptable intake limits.

- **LC-MS/MS:** Liquid chromatography coupled with tandem mass spectrometry is the most widely used technique. It offers high sensitivity and selectivity, which is necessary to detect and quantify **N-nitroso-cinacalcet** in the presence of the parent drug and other impurities. Methods often employ Multiple Reaction Monitoring (MRM) mode for accurate quantification. [\[13\]](#)
- **Challenges:** The presence of a trifluoromethyl group in the structure of **N-nitroso-cinacalcet** can lead to a low LC-MS response, potentially due to ion suppression. [\[13\]](#) This necessitates careful optimization of the mass spectrometry source parameters and chromatographic

conditions to achieve the required sensitivity. The use of Atmospheric Pressure Chemical Ionization (APCI) has been suggested as a potential ionization source to enhance sensitivity. [13]

Conclusion

While quantitative data on the solubility and stability of **N-nitroso-cinacalcet** remains limited in the public domain, a clear understanding of its qualitative solubility and the factors influencing its stability can be established. It is soluble in common organic solvents like DMSO, methanol, and acetonitrile. Its stability is intrinsically linked to the conditions that favor its formation, with acidic pH being a significant risk factor. The provided experimental protocols offer a robust framework for generating the necessary quantitative data to perform comprehensive risk assessments and to develop effective control strategies to ensure the safety and quality of Cinacalcet-containing drug products. Further research into the specific degradation pathways of **N-nitroso-cinacalcet** would be beneficial for a more complete understanding of its behavior.

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